

Comparative analysis of "Hydroxy Methyl Linagliptin" and other Linagliptin impurities

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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Unveiling the Impurity Profile of Linagliptin: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

Linagliptin, a potent dipeptidyl peptidase-4 (DPP-4) inhibitor, is a cornerstone in the management of type 2 diabetes mellitus. Ensuring the purity and quality of the active pharmaceutical ingredient (API) is paramount for its safety and efficacy. This guide provides a comparative analysis of "**Hydroxy Methyl Linagliptin**" and other known impurities of Linagliptin, supported by experimental data and detailed analytical protocols.

Comparative Analysis of Linagliptin Impurities

The manufacturing process and degradation of Linagliptin can result in the formation of various impurities. Understanding the impurity profile is critical for quality control and regulatory compliance. "**Hydroxy Methyl Linagliptin**" is one such process-related impurity. Below is a comparative summary of its key characteristics alongside other known Linagliptin impurities.

Impurity Name	Chemical Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Hydroxy Methyl Linagliptin	8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione	C27H34N8O3	518.62	N/A[1][2][3][4]
Linagliptin Impurity D	(R)-8-(3-aminopiperidin-1-yl)-7-(but-2-yn-1-yl)-3-methyl-1H-purine-2,6(3H,7H)-dione	C15H20N6O2	316.36	666816-91-7
Linagliptin N-Acetyl Impurity	N-[(R)-1-[7-(but-2-ynyl)-3-methyl-1-(4-methylquinazolin-2-ylmethyl)-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-8-yl]-piperidin-3-yl]-acetamide	C27H30N8O3	514.58	1803079-49-3
Linagliptin S-Isomer	(S)-8-(3-aminopiperidin-1-yl)-7-(but-2-yn-1-yl)-3-methyl-1-((4-	C25H28N8O2	472.54	668270-11-9[1]

	methylquinazolin -2-yl)methyl)-1H- purine- 2,6(3H,7H)-dione			
Linagliptin Dimer Impurity	1,1'- methylenebis(8- ((R)-3- aminopiperidin-1- yl)-7-(but-2-yn-1- yl)-3-methyl-1- ((4- methylquinazolin -2-yl)methyl)-1H- purine- 2,6(3H,7H)- dione)	C51H56N16O4	957.10	1418133-47-7
Linagliptin N- Formyl Impurity	N-((R)-1-[7-(but- 2-ynyl)-3-methyl- 1-(4-methyl- quinazolin-2- yl)methyl)-2,6- dioxo-2,3,6,7- tetrahydro-1H- purin-8-yl]- piperidin-3-yl]- formamide	C26H28N8O3	500.55	2137744-33-1

Experimental Protocols

Accurate identification and quantification of Linagliptin impurities rely on robust analytical methodologies. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the most common techniques employed.

High-Performance Liquid Chromatography (HPLC) for Impurity Profiling

This method is suitable for the separation and quantification of "**Hydroxy Methyl Linagliptin**" and other process-related and degradation impurities of Linagliptin.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used.[\[5\]](#)[\[6\]](#)
- Mobile Phase: A gradient elution is typically employed.
 - Mobile Phase A: 0.1% Trifluoroacetic acid or a phosphate buffer in water.
 - Mobile Phase B: Acetonitrile or Methanol.
- Flow Rate: 1.0 mL/min.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Column Temperature: 30-40 °C.
- Detection Wavelength: UV detection at 225 nm or 292 nm.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Injection Volume: 10-20 µL.
- Sample Preparation: Dissolve the Linagliptin sample in a suitable diluent (e.g., a mixture of mobile phase A and B) to a concentration of approximately 1 mg/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identification and Characterization

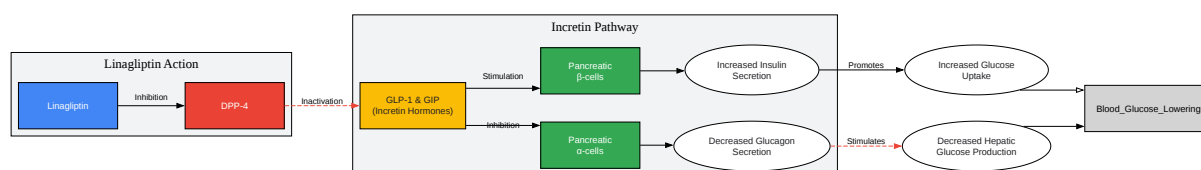
LC-MS is a powerful tool for the structural elucidation and confirmation of impurities, especially for novel or unknown ones.

- Instrumentation: An LC system coupled to a mass spectrometer (e.g., Quadrupole Time-of-Flight or Triple Quadrupole).
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode is typically used.
- Chromatographic Conditions: Similar to the HPLC method described above to ensure good separation before mass analysis.

- Mass Spectrometry Parameters:
 - Scan Range: m/z 100-1000.
 - Capillary Voltage: 3-4 kV.
 - Cone Voltage: 20-40 V.
 - Source Temperature: 120-150 °C.
 - Desolvation Temperature: 350-450 °C.
- Data Analysis: The molecular weight of the impurities is determined from the mass-to-charge ratio (m/z) of the molecular ions (e.g., [M+H]⁺). Fragmentation patterns obtained from MS/MS analysis can be used to confirm the structure of the impurities.

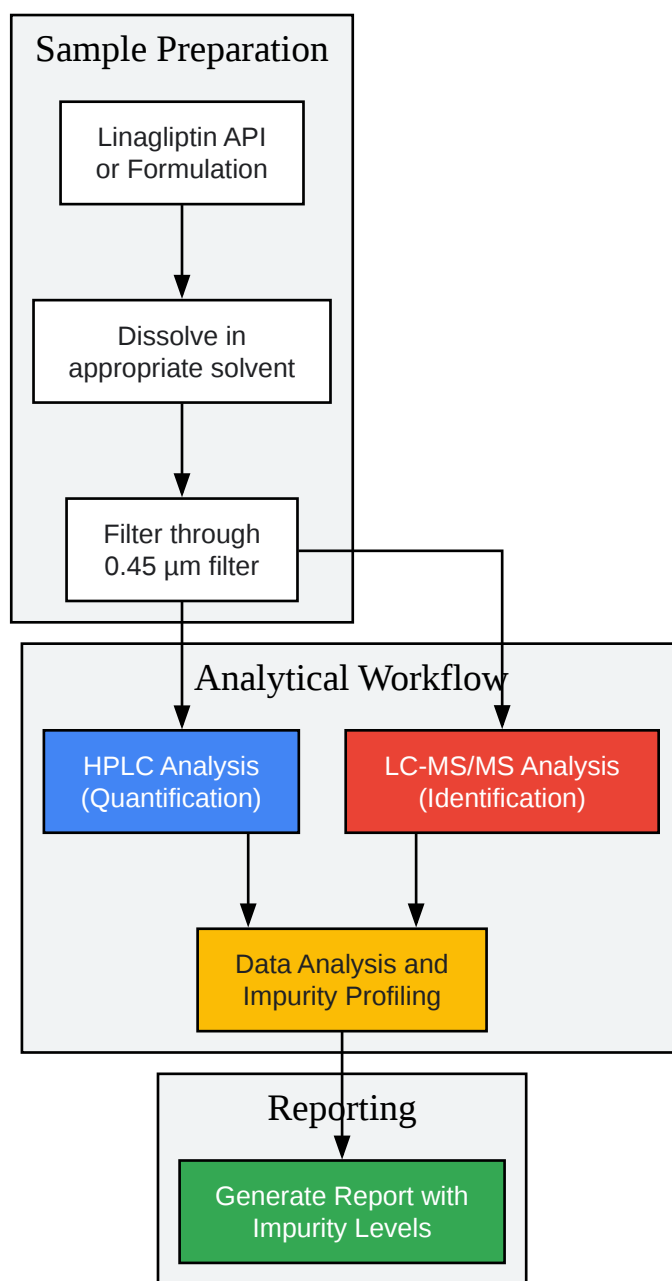
Visualizing Key Processes

To aid in the understanding of Linagliptin's mechanism and impurity analysis, the following diagrams have been generated.



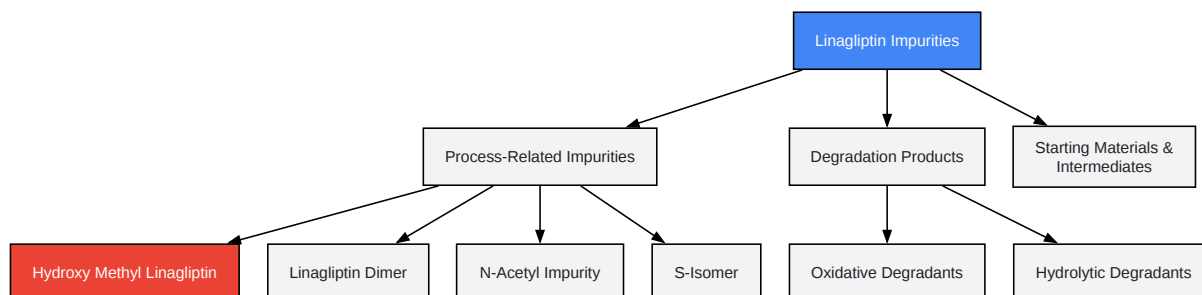
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Caption: Linagliptin's DPP-4 inhibition pathway.



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Caption: Workflow for Linagliptin impurity analysis.



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Caption: Classification of Linagliptin impurities.

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